

# Application Notes and Protocols for Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub> Stock Solutions

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## Compound of Interest

Compound Name: Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>

Cat. No.: B12403031

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## Introduction

**Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** is a highly specific fluorogenic substrate for caspase-7, a key executioner enzyme in the apoptotic pathway. This substrate is an indispensable tool for the sensitive and continuous measurement of caspase-7 activity in vitro. The peptide sequence VDQVDGW is selectively recognized and cleaved by caspase-7. The substrate is labeled with a fluorescent donor, (7-Methoxycoumarin-4-yl)acetyl (Mca), and a quencher, 2,4-Dinitrophenyl (Dnp). In its intact state, the fluorescence of the Mca group is quenched by the proximity of the Dnp group through Förster Resonance Energy Transfer (FRET). Upon enzymatic cleavage by caspase-7 between the aspartic acid (D) and glycine (G) residues, the Mca fluorophore is liberated from the quenching effects of the Dnp moiety, resulting in a significant increase in fluorescence intensity. This direct relationship between fluorescence and enzymatic activity allows for the precise quantification of caspase-7 kinetics and is particularly useful for high-throughput screening of potential caspase-7 inhibitors.

## Product Information

Property	Value
Full Name	(7-Methoxycoumarin-4-yl)acetyl-Val-Asp-Gln-Val-Asp-Gly-Trp-Lys(2,4-Dinitrophenyl)-NH <sub>2</sub>
Molecular Formula	C <sub>60</sub> H <sub>74</sub> N <sub>14</sub> O <sub>21</sub>
Appearance	Lyophilized powder
Fluorophore	Mca ((7-Methoxycoumarin-4-yl)acetyl)
Quencher	Dnp (2,4-Dinitrophenyl)
Excitation Maximum (λ <sub>ex</sub> )	328 nm
Emission Maximum (λ <sub>em</sub> )	420 nm
Enzyme Specificity	Caspase-7

## Storage and Handling

Proper storage and handling of **Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** are critical to maintain its integrity and ensure reproducible experimental results.

Condition	Recommendation
Lyophilized Powder	Store at -20°C to -80°C. Protect from light and moisture. Stable for at least one year under these conditions.
Stock Solutions	Aliquot and store at -20°C to -80°C. Avoid repeated freeze-thaw cycles. When stored at -20°C, the solution is stable for up to one month. For longer-term storage (up to 6 months), -80°C is recommended. <a href="#">[1]</a>
General Handling	Allow the vial to warm to room temperature before opening to prevent condensation. Use personal protective equipment (gloves, lab coat, safety glasses) when handling the compound.

## Experimental Protocols

### Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** lyophilized powder
- Anhydrous, molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

Procedure:

- Bring the vial of lyophilized **Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** to room temperature before opening.
- Centrifuge the vial briefly to ensure all the powder is at the bottom.
- Carefully open the vial and add the appropriate volume of DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of the peptide (Molecular Weight: ~1327.3 g/mol), add approximately 75.3  $\mu$ L of DMSO.
- Vortex the solution gently until the peptide is completely dissolved. If necessary, sonicate briefly in a water bath to aid dissolution.
- Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10  $\mu$ L) in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light.

### In Vitro Caspase-7 Activity Assay

This protocol provides a general procedure for measuring caspase-7 activity using the **Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** substrate in a 96-well plate format.

#### Materials:

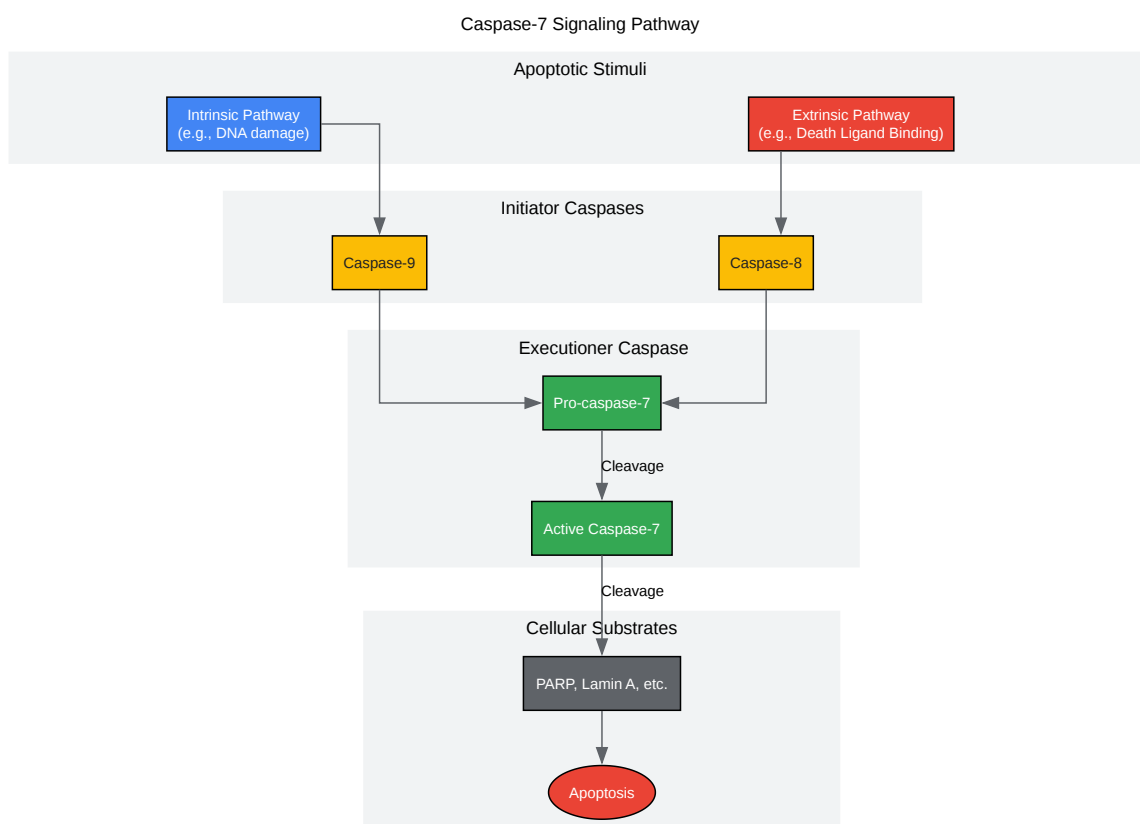
- 10 mM **Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** stock solution in DMSO
- Recombinant active human caspase-7
- Caspase Assay Buffer (e.g., 20 mM HEPES, 10% Sucrose, 0.1% CHAPS, 10 mM DTT, pH 7.4)
- 96-well black, flat-bottom microplate
- Fluorescence microplate reader with excitation at ~328 nm and emission at ~420 nm

#### Procedure:

- Prepare the Caspase Assay Buffer and keep it on ice.
- Dilute the 10 mM **Mca-VDQVDGW-Lys(Dnp)-NH<sub>2</sub>** stock solution in Caspase Assay Buffer to the desired final working concentration. A final concentration of 10-50  $\mu$ M is a common starting point for kinetic assays.
- Prepare serial dilutions of recombinant caspase-7 in Caspase Assay Buffer.
- In a 96-well plate, add the following to each well:
  - Sample wells: X  $\mu$ L of diluted caspase-7 and Y  $\mu$ L of diluted substrate solution.
  - Substrate control well: X  $\mu$ L of Caspase Assay Buffer and Y  $\mu$ L of diluted substrate solution (to measure background fluorescence).
  - Enzyme control well: X  $\mu$ L of diluted caspase-7 and Y  $\mu$ L of Caspase Assay Buffer (to measure intrinsic enzyme fluorescence, if any).
  - The final volume in each well should be consistent (e.g., 100  $\mu$ L).
- Initiate the reaction by adding the substrate solution to the wells containing the enzyme.

- Immediately place the plate in a fluorescence microplate reader pre-set to the appropriate temperature (e.g., 37°C).
- Measure the fluorescence intensity at regular intervals (e.g., every 1-5 minutes) for a desired period (e.g., 30-60 minutes).
- Calculate the rate of substrate cleavage by determining the linear portion of the fluorescence increase over time.

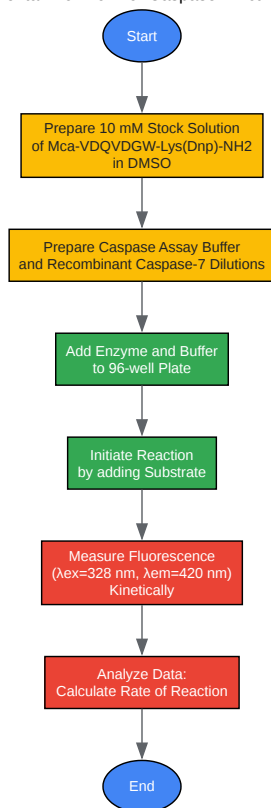
## Diagrams



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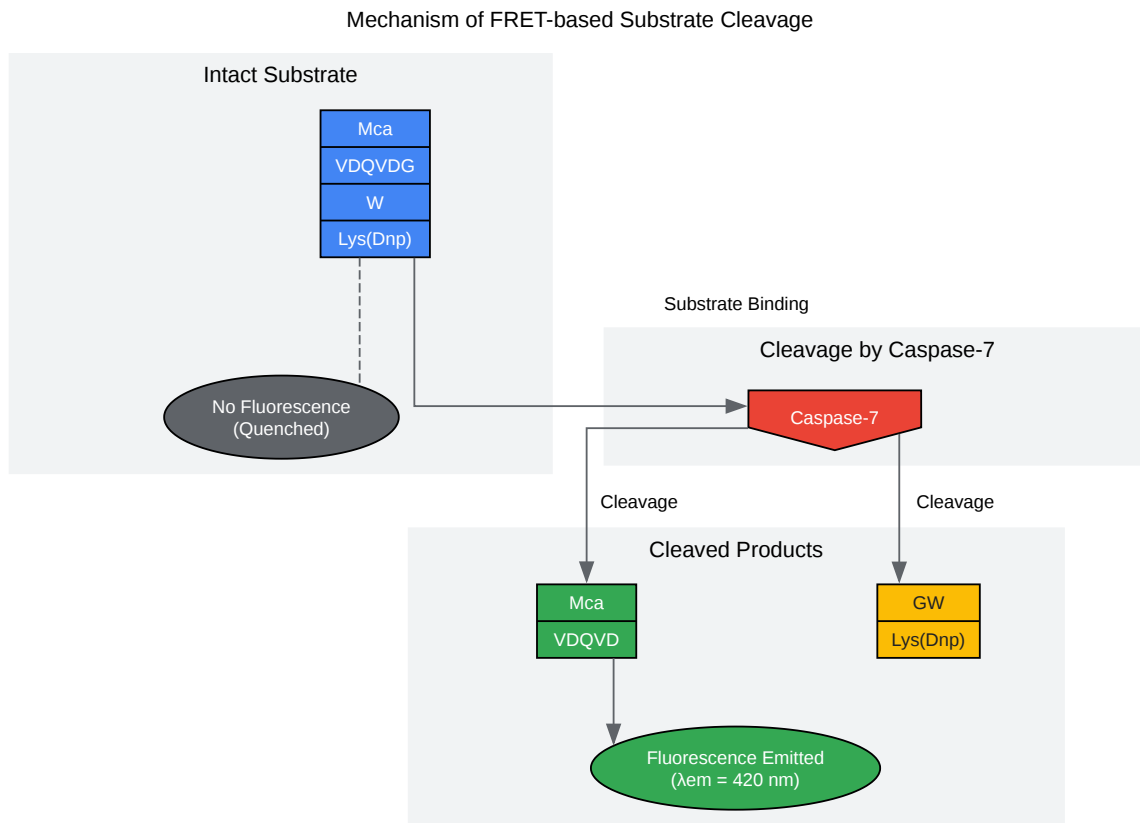
Caption: Overview of the Caspase-7 activation cascade in apoptosis.

## Experimental Workflow for Caspase-7 Activity Assay



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Caption: Workflow for measuring caspase-7 activity.



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Caption: FRET mechanism of the caspase-7 substrate.

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## References

- 1. targetmol.cn [targetmol.cn]
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